

physical and chemical properties of n-DODECYL-beta-D-MALTOSE

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Compound of Interest

Compound Name: *n*-DODECYL-beta-D-MALTOSE

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An In-depth Technical Guide to n-Dodecyl- β -D-maltoside (DDM)

Introduction

n-Dodecyl- β -D-maltoside, commonly abbreviated as DDM, is a non-ionic detergent widely utilized in biochemical and structural biology research.^{[1][2]} Its molecular structure consists of a hydrophilic maltose head group and a hydrophobic twelve-carbon alkyl chain.^{[1][2][3]} This amphipathic nature makes it highly effective at disrupting lipid bilayers and solubilizing membrane proteins while preserving their native conformation and activity, a crucial aspect for structural and functional studies.^{[1][4][5]} DDM is considered a gentle detergent, superior to many ionic detergents that can cause protein denaturation.^{[1][2]} Its low critical micelle concentration (CMC) allows for effective solubilization at low detergent concentrations.^[1]

Physical and Chemical Properties

The physical and chemical characteristics of n-Dodecyl- β -D-maltoside are summarized below. These properties are critical for its application in laboratory settings, particularly for the study of membrane proteins.

Physical Properties

Property	Value	References
Appearance	White to off-white powder/crystalline solid.	[6][7][8][9][10]
Molecular Formula	C ₂₄ H ₄₆ O ₁₁	[3][6][10][11][12]
Molecular Weight	510.6 g/mol	[3][8][11][12]
Melting Point	217-226 °C	[3][7][10][13]
Solubility	Soluble in water (up to 100 mg/mL); also soluble in ethanol, DMSO, and DMF.[9] [11][14][15][16] Sonication may be required for complete dissolution in water.[11]	[9][11][14][15][16]
Critical Micelle Concentration (CMC)	0.16 - 0.19 mM in water.[1][11] [17] The CMC can range from 100-600 µM.[18][19][20][21] It decreases in the presence of NaCl.[17][22]	[1][11][17][18][19][20][21][22]
Aggregation Number	78 - 149	[11][18][19][22]
Micellar Weight	50,000 - 72,000 Da	[18][19][20][22]
Optical Rotation	[α] _D ²⁰ = +46 ± 2° (c=1 in Water); [α] _D ²⁵ = +47.7° (10 mg/ml in Methanol)	[10][11]

Chemical Properties

Property	Value	References
Chemical Name	dodecyl 4-O- α -D-glucopyranosyl- β -D-glucopyranoside	[16][23]
Synonyms	DDM, Lauryl Maltoside, n-Dodecyl- β -D-maltopyranoside	[3][13][16][19][22]
CAS Number	69227-93-6	[3][6][11][13][19]
Purity	Typically $\geq 98\%$ or $\geq 99\%$ (HPLC)	[6][9][10][20]
Stability	The solid form is stable for years when stored at -20°C . [16] Stock solutions are stable for up to 3 months at 4°C . [18] It is recommended not to store aqueous solutions for more than one day. [16] The solid material is hygroscopic. [13][15]	[13][15][16][18]
Incompatible Materials	Strong oxidizing agents.	[7][13]
Hazardous Decomposition Products	Carbon monoxide (CO), Carbon dioxide (CO ₂).	[13]

Key Applications in Research

n-Dodecyl- β -D-maltoside is a premier detergent for the study of membrane proteins. [1] Its gentle nature is crucial for extracting these proteins from their native lipid environment while maintaining their structural integrity and biological function. [1][4] This makes DDM an indispensable tool for various analytical techniques:

- **Structural Biology:** DDM is the most commonly used detergent for membrane protein purification and crystallization. [24] A significant number of membrane protein structures deposited in the Protein Data Bank were determined using DDM for solubilization. [4] It is

highly valued in X-ray crystallography, cryo-electron microscopy (cryo-EM), and Nuclear Magnetic Resonance (NMR) studies.[\[1\]](#)[\[5\]](#)[\[25\]](#)

- Enzyme Assays: DDM helps to stabilize and, in some cases, activate enzymes, making it compatible with a wide range of functional assays where ionic detergents might interfere.[\[1\]](#)[\[14\]](#)
- Protein Refolding: It can facilitate the refolding of denatured proteins, helping them regain their native conformation and activity.[\[2\]](#)[\[17\]](#)[\[19\]](#)

Experimental Protocols

Determination of Critical Micelle Concentration (CMC) using Fluorescence Spectroscopy

The CMC is a fundamental property of any detergent. It can be determined by observing a sharp change in a physical property of the detergent solution. The fluorescence dye method is highly sensitive and widely used.[\[26\]](#)[\[27\]](#)

Principle: A fluorescent probe, such as Nile Red or Pyrene, exhibits different fluorescence properties in polar (aqueous) versus non-polar (hydrophobic) environments.[\[26\]](#)[\[27\]](#) Below the CMC, the probe is in an aqueous environment. Above the CMC, the probe partitions into the hydrophobic core of the newly formed micelles, causing a measurable shift in its fluorescence emission spectrum or intensity.[\[26\]](#)

Materials:

- n-Dodecyl- β -D-maltoside (DDM)
- Fluorescent probe (e.g., Nile Red or Pyrene)
- High-purity water
- Spectrofluorometer
- Volumetric flasks and cuvettes

Methodology:

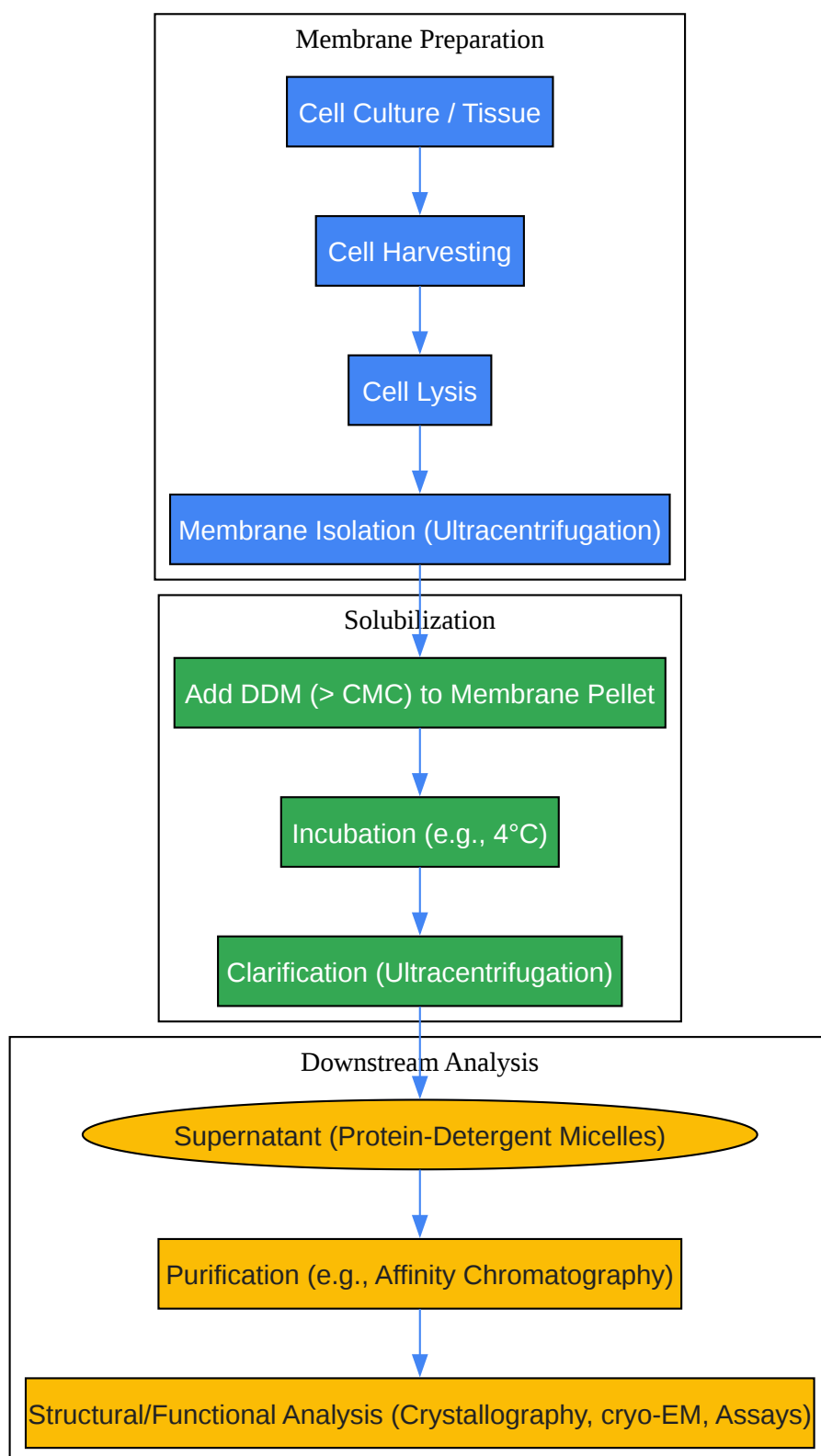
- **Prepare a Stock Solution of the Fluorescent Probe:** Dissolve the fluorescent probe in a suitable organic solvent to create a concentrated stock solution.
- **Prepare a Series of DDM Solutions:** Create a series of aqueous solutions with varying concentrations of DDM, spanning a range both below and above the expected CMC (e.g., from 0.01 mM to 1.0 mM).
- **Add the Fluorescent Probe:** To each DDM solution, add a small, constant aliquot of the probe stock solution. The final concentration of the probe should be very low to avoid self-quenching.
- **Equilibration:** Allow the solutions to equilibrate for a set period to ensure the probe has partitioned appropriately.
- **Fluorescence Measurement:** Measure the fluorescence emission of each sample using a spectrofluorometer.^[26] For Nile Red, the wavelength range is typically 590 to 700 nm.^[26]
- **Data Analysis:** Plot the fluorescence intensity (or the ratio of intensities at two different wavelengths for probes like Pyrene) against the logarithm of the DDM concentration.^[27]
- **CMC Determination:** The resulting plot will show two distinct linear regions. The point where these two lines intersect corresponds to the CMC.^[27]

Other Methods:

- **Surface Tension Measurement:** The surface tension of a detergent solution decreases as the concentration increases until the CMC is reached, after which it remains relatively constant. The CMC is the concentration at the inflection point of the surface tension vs. log concentration curve.^[27]
- **Conductivity Measurement:** For ionic detergents, the conductivity of the solution changes at the CMC due to the lower mobility of micelles compared to free monomers. This method is not suitable for non-ionic detergents like DDM.^{[27][28]}
- **Light Scattering:** The intensity of scattered light increases significantly above the CMC due to the formation of larger micellar aggregates.^[28]

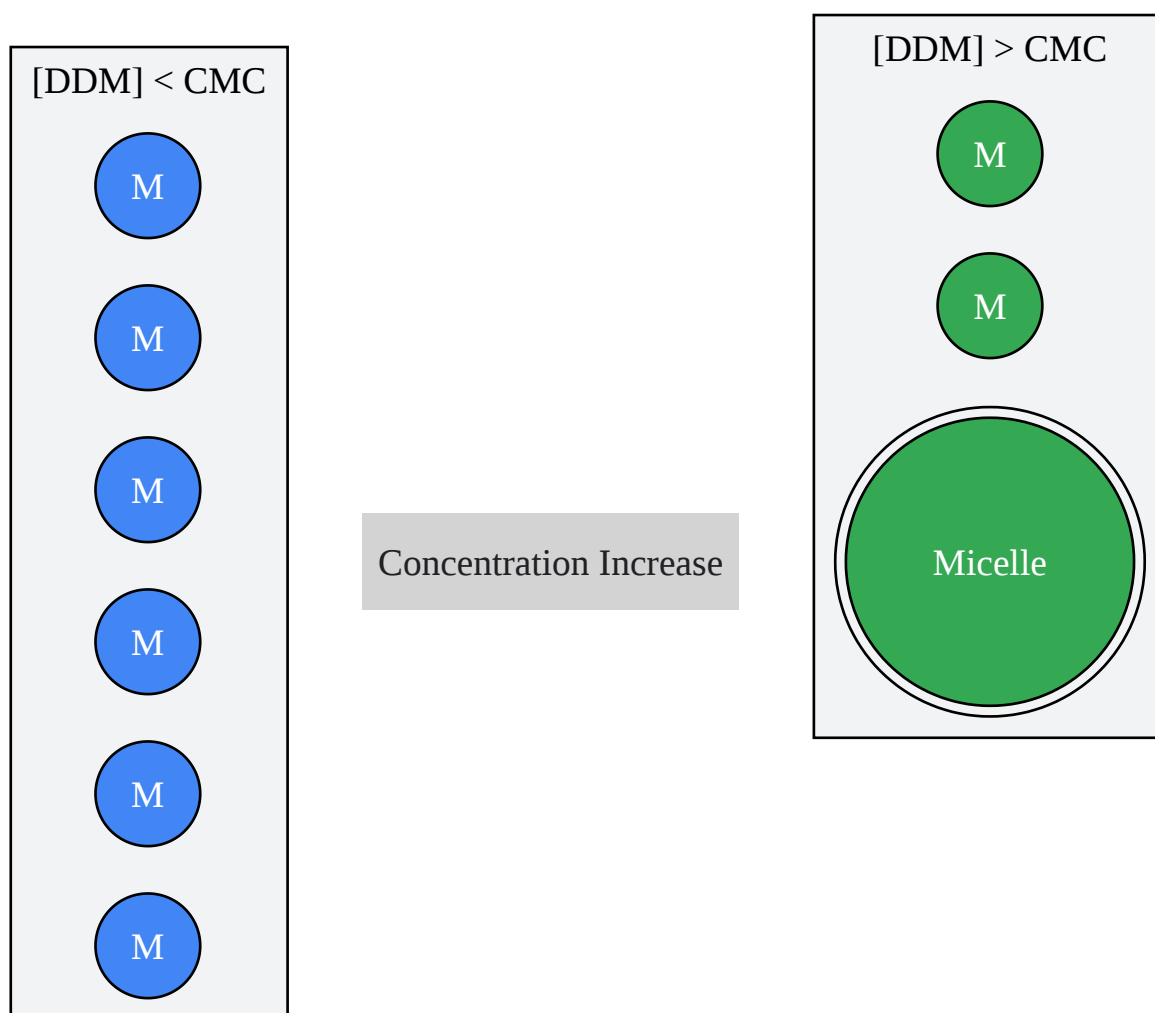
Visualizations: Workflows and Concepts

The following diagrams illustrate key concepts and workflows related to the use of n-Dodecyl- β -D-maltoside.



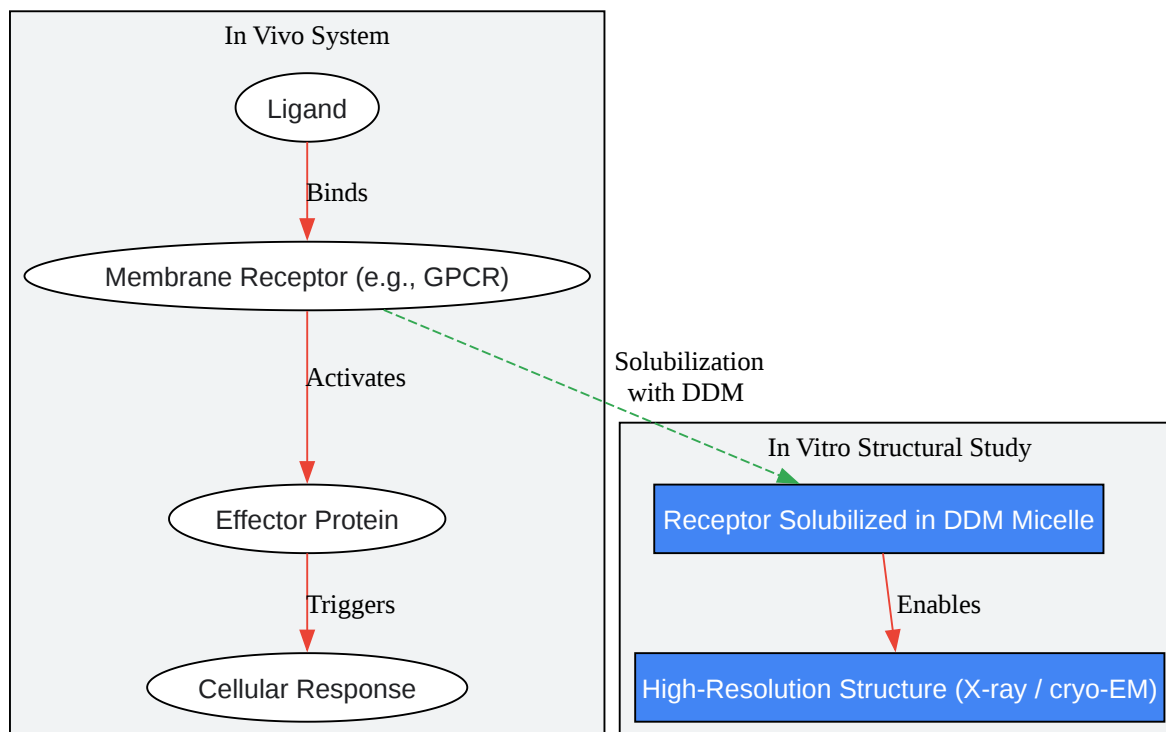
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Caption: Experimental workflow for membrane protein solubilization using DDM.



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Caption: Conceptual diagram of micelle formation at the Critical Micelle Concentration (CMC).



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Caption: Role of DDM in the structural analysis of a membrane receptor from a signaling pathway.

Safety and Handling

n-Dodecyl- β -D-maltoside is classified as an irritant.[7][23][29]

- Hazard Statements: Causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[23][29][30]
- Precautionary Measures: Avoid breathing dust.[23][30] Wash hands thoroughly after handling.[23][29] Wear protective gloves, eye protection, and face protection.[29][30] Use in

a well-ventilated area.[30]

- First Aid: In case of eye contact, rinse cautiously with water for several minutes.[29][31] If on skin, wash with plenty of soap and water.[29][31] If inhaled, move to fresh air.[29][31]
- Storage: Store in a tightly sealed container in a cool, dry place, typically at -20°C for long-term stability.[3][7][16]

This product is intended for research use only and is not for human or veterinary use.[17][23] A complete Safety Data Sheet (SDS) should be reviewed before use.[16]

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